

Application Notes and Protocols for the Synthesis of trans-Siduron

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Compound of Interest

Compound Name: *trans*-Siduron

Cat. No.: B096888

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Abstract

These application notes provide a detailed protocol for the synthesis of **trans-Siduron** (1-(trans-2-methylcyclohexyl)-3-phenylurea) for research purposes. Siduron is a selective pre-emergence herbicide, and access to specific isomers is crucial for detailed mode of action, efficacy, and toxicology studies. This document outlines a general synthetic route, a detailed experimental protocol, purification methods, and characterization data. Additionally, a workflow for the synthesis and purification is presented.

Introduction

Siduron is a phenylurea herbicide used for the control of annual grass weeds in turfgrasses. It acts by inhibiting photosynthesis. Commercial Siduron is typically a mixture of cis and trans isomers. For research applications, such as structure-activity relationship studies, understanding the biological activity of individual isomers is essential. This protocol details the synthesis of the trans-isomer of Siduron. The synthesis involves the reaction of phenyl isocyanate with 2-methylcyclohexylamine. As this reaction is not stereoselective, a subsequent purification step is required to isolate the desired trans-isomer.

Data Presentation

Table 1: Reagents and Materials

Reagent/Material	Formula	Molar Mass (g/mol)	Supplier	Grade
Phenyl isocyanate	C ₆ H ₅ NCO	119.12	Sigma-Aldrich	≥98%
cis/trans-2-Methylcyclohexyl amine	C ₇ H ₁₅ N	113.20	Sigma-Aldrich	Mixture of isomers
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	Fisher Scientific	Anhydrous, ≥99.8%
Hexanes	C ₆ H ₁₄	86.18	Fisher Scientific	ACS Grade
Ethyl Acetate	C ₄ H ₈ O ₂	88.11	Fisher Scientific	ACS Grade
Silica Gel	SiO ₂	60.08	Sorbent Technologies	230-400 mesh

Table 2: Expected Yield and Purity

Product	Isomeric Form	Expected Yield (%)	Purity (%)
Siduron	Mixture of isomers	85-95	>95
trans-Siduron	trans	20-30 (after separation)	>98

Table 3: Spectroscopic Data for Siduron

Technique	Expected Peaks/Shifts
^1H NMR (CDCl_3)	δ 7.20-7.40 (m, 5H, Ar-H), δ 5.0-5.5 (br s, 2H, NH), δ 3.5-3.8 (m, 1H, CH-N), δ 1.0-2.0 (m, 9H, cyclohexyl-H), δ 0.9-1.0 (d, 3H, CH_3)
^{13}C NMR (CDCl_3)	δ 155-157 (C=O), δ 138-140 (Ar-C), δ 128-130 (Ar-CH), δ 121-123 (Ar-CH), δ 118-120 (Ar-CH), δ 50-55 (CH-N), δ 25-40 (cyclohexyl- CH_2), δ 15-20 (CH_3)
FTIR (KBr)	ν 3300-3400 cm^{-1} (N-H stretch), ν 2850-2950 cm^{-1} (C-H stretch), ν 1630-1650 cm^{-1} (C=O stretch, urea), ν 1550-1570 cm^{-1} (N-H bend)

Experimental Protocols

Protocol 1: Synthesis of cis/trans-Siduron

This protocol describes the synthesis of a mixture of cis- and **trans-Siduron** from phenyl isocyanate and 2-methylcyclohexylamine.

1. Reaction Setup:

- To a 100 mL round-bottom flask equipped with a magnetic stir bar and a dropping funnel, add 2-methylcyclohexylamine (1.13 g, 10 mmol) dissolved in anhydrous dichloromethane (DCM, 20 mL).
- Place the flask in an ice bath to cool the solution to 0-5 °C.

2. Addition of Phenyl Isocyanate:

- Dissolve phenyl isocyanate (1.19 g, 10 mmol) in anhydrous DCM (10 mL) and add it to the dropping funnel.
- Add the phenyl isocyanate solution dropwise to the stirred amine solution over a period of 30 minutes, maintaining the temperature below 10 °C.

3. Reaction:

- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Stir the reaction for an additional 2 hours.

4. Work-up:

- Monitor the reaction progress by Thin Layer Chromatography (TLC) using a mobile phase of Hexane:Ethyl Acetate (7:3).
- Once the reaction is complete, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer with 1 M HCl (2 x 20 mL) and then with brine (20 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product as a white solid.

Protocol 2: Purification of trans-Siduron by Column Chromatography

This protocol details the separation of the trans-isomer from the cis/trans mixture.

1. Column Preparation:

- Prepare a silica gel slurry in hexanes and pack a chromatography column (e.g., 40 cm length, 4 cm diameter).
- Equilibrate the column with a mobile phase of Hexane:Ethyl Acetate (9:1).

2. Loading and Elution:

- Dissolve the crude Siduron mixture in a minimal amount of DCM and adsorb it onto a small amount of silica gel.
- Carefully load the silica gel with the adsorbed product onto the top of the column.
- Elute the column with the Hexane:Ethyl Acetate (9:1) mobile phase. The trans-isomer is expected to elute before the cis-isomer due to its generally lower polarity.

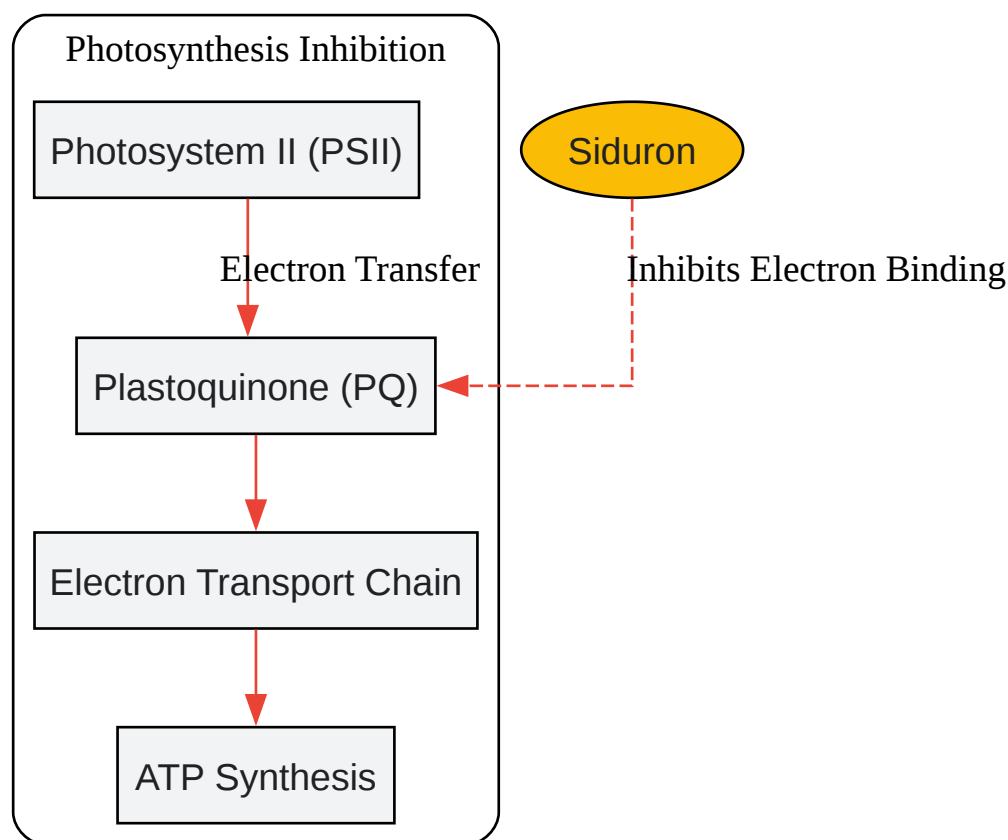
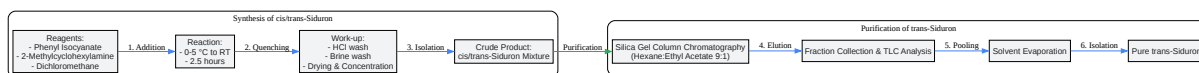
3. Fraction Collection and Analysis:

- Collect fractions and analyze them by TLC.
- Combine the fractions containing the pure trans-isomer.

4. Final Product Isolation:

- Evaporate the solvent from the combined fractions under reduced pressure to yield pure **trans-Siduron** as a white solid.
- Determine the yield and characterize the product using NMR and FTIR spectroscopy.

Mandatory Visualization



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